

Orexin A: A Comprehensive Technical Guide on its Structure, Sequence, and Function

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Compound of Interest

Compound Name:	Orexin A
CAS No.:	205599-75-3
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Orexin A, also known as hypocretin-1, is a neuropeptide synthesized in the lateral hypothalamus that plays a crucial role in regulating several physiological processes, most notably wakefulness, arousal, and appetite.[1][2] Discovered in 1998, **Orexin A** and its counterpart, Orexin B, are derived from a common precursor protein called prepro-orexin.[3] This guide provides an in-depth technical overview of the structure, amino acid sequence, signaling pathways, and experimental methodologies associated with human **Orexin A**, tailored for professionals in the fields of neuroscience, pharmacology, and drug development.

Orexin A: Structure and Sequence

Human **Orexin A** is a 33-amino acid peptide with a unique and highly conserved structure.[1][3] Its primary sequence is characterized by an N-terminal pyroglutamyl residue and two intramolecular disulfide bridges.[1] These disulfide bonds, formed between cysteine residues at positions 6 and 12, and 7 and 14, are critical for its biological activity and create a distinctive C-

terminal loop.[1][4] The structure of **Orexin A** has been determined by NMR spectroscopy, revealing two alpha-helical segments.[5]

Table 1: Amino Acid Sequence of Human **Orexin A**

Representation	Sequence
Three-Letter Code	(pGlu)-Pro-Leu-Pro-Asp-Cys-Cys-Arg-Gln-Lys-Thr-Cys-Ser-Cys-Arg-Leu-Tyr-Glu-Leu-Leu-His-Gly-Ala-Gly-Asn-His-Ala-Ala-Gly-Ile-Leu-Thr-Leu-NH ₂
One-Letter Code	(pE)PLPDCCRQKTCSCRLYELLHGAGNHAAGI LTL-NH ₂

Note: (pGlu) or (pE) represents pyroglutamic acid. The C-terminus is amidated.

Table 2: Biophysical and Chemical Properties of Human **Orexin A**

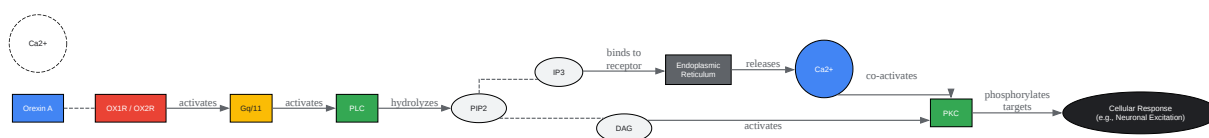
Property	Value	Reference
Molecular Weight	3561.1 g/mol	[4][6]
Molecular Formula	C ₁₅₂ H ₂₄₃ N ₄₇ O ₄₄ S ₄	[4][6]
Residue Count	33	[1][5]
Disulfide Bridges	Cys(6)-Cys(12), Cys(7)-Cys(14)	[1][4]
Structure (PDB ID)	1R02, 1WSO	[5][7]

Orexin A Signaling Pathways

Orexin A exerts its biological effects by binding to two G protein-coupled receptors (GPCRs): the Orexin 1 Receptor (OX1R) and the Orexin 2 Receptor (OX2R).[3] **Orexin A** binds to both receptors with high affinity. The activation of these receptors triggers a cascade of intracellular signaling events, primarily through the Gq/11, Gi/o, and Gs protein pathways.

Gq/11 Pathway

The canonical signaling pathway for both OX1R and OX2R involves coupling to Gq/11 proteins. This activation leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, causing the release of stored intracellular calcium (Ca²⁺). The elevated cytosolic Ca²⁺ and DAG together activate protein kinase C (PKC), leading to a variety of downstream cellular responses, including neuronal excitation.

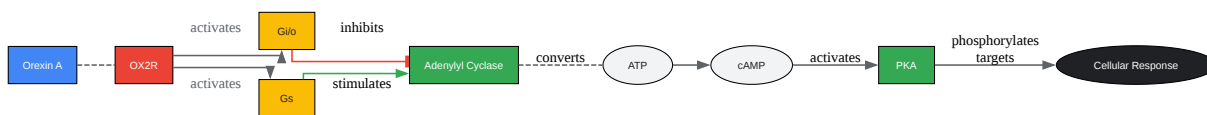


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Orexin A Gq/11 Signaling Pathway

Gi/o and Gs Pathways

In addition to the Gq pathway, Orexin receptors, particularly OX2R, can also couple to Gi/o and Gs proteins. Coupling to Gi/o proteins typically leads to the inhibition of adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) levels. Conversely, coupling to Gs proteins stimulates adenylyl cyclase, leading to an increase in cAMP. This modulation of cAMP levels can influence the activity of protein kinase A (PKA) and other downstream effectors, contributing to the diverse physiological roles of **Orexin A**.



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Orexin A Gi/o and Gs Signaling Pathways

Quantitative Pharmacological Data

The interaction of **Orexin A** with its receptors has been quantified through various in vitro assays. The following tables summarize key binding affinity and functional potency data.

Table 3: **Orexin A** Receptor Binding Affinities

Receptor	Parameter	Value (nM)	Assay Type	Reference
Human OX1R	Ki	20	Radioligand Binding	
Human OX2R	Ki	38	Radioligand Binding	
Human OX1R	IC50	20	Competitive Binding	[2]
Human OX2R	IC50	38	Competitive Binding	[2]

Table 4: **Orexin A** Functional Potency

Receptor	Parameter	Value (nM)	Assay Type	Cell Line	Reference
Human OX1R	EC50	9.3	Calcium Mobilization	CHO	[1]
Human OX2R	EC50	6.6	Calcium Mobilization	CHO	[1]
Human OX1R	EC50	30	Calcium Mobilization	CHO	[2]
Human OX2R	EC50	-	Calcium Mobilization	CHO	[2]
Rat Astrocytes	EC50	680	cAMP Production	Primary Culture	[5]

Key Experimental Protocols

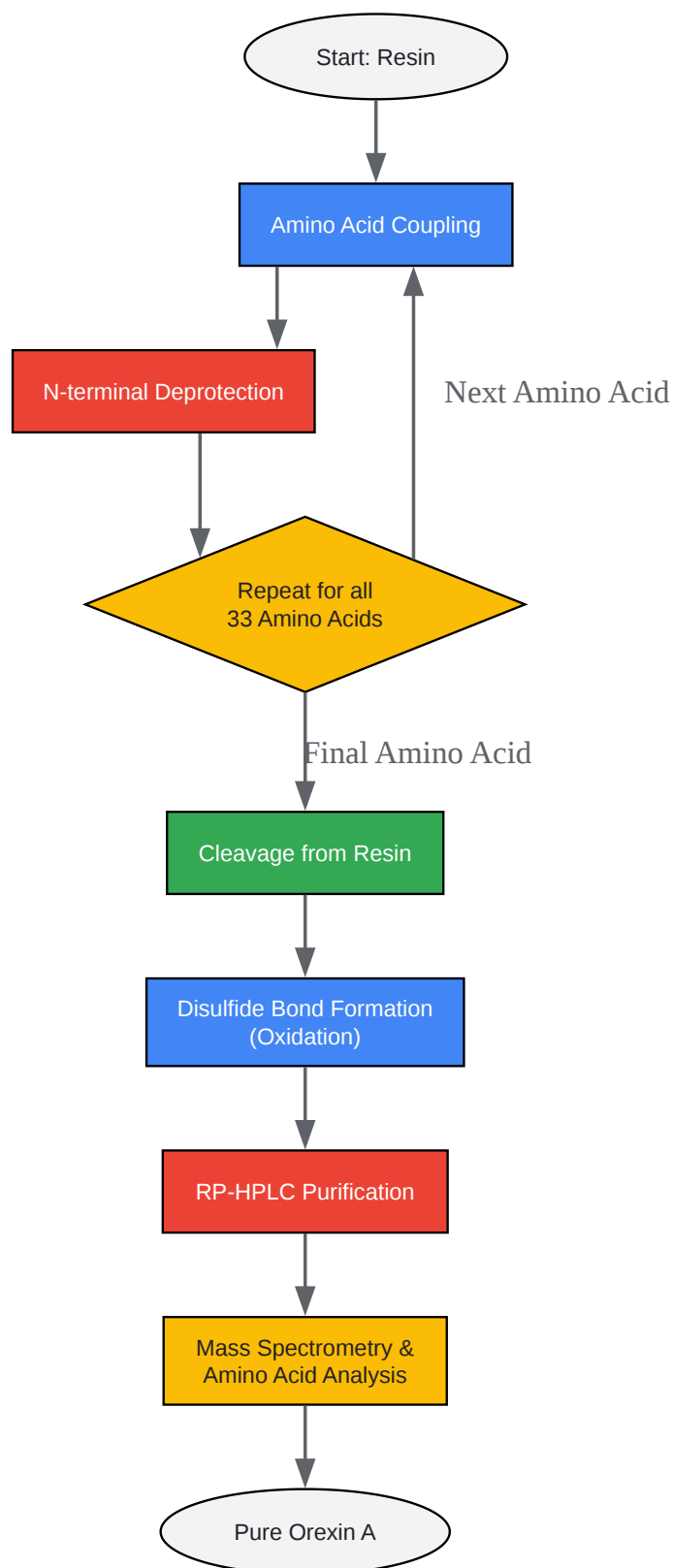
A variety of experimental techniques are employed to study the synthesis, structure, and function of **Orexin A**.

Orexin A Peptide Synthesis and Purification

Solid-Phase Peptide Synthesis (SPPS):

- **Resin Preparation:** A suitable resin (e.g., Rink amide resin) is used as the solid support.
- **Amino Acid Coupling:** The C-terminal amino acid (Leucine) is attached to the resin. Subsequent amino acids are added sequentially. Fmoc (9-fluorenylmethyloxycarbonyl) or Boc (tert-butyloxycarbonyl) protecting groups are used for the α -amino group of the amino acids.
- **Deprotection:** The protecting group is removed to allow for the next amino acid to be coupled.
- **Cleavage:** Once the full peptide chain is synthesized, it is cleaved from the resin using a cleavage cocktail (e.g., trifluoroacetic acid).

- **Disulfide Bond Formation:** The linear peptide is subjected to oxidative conditions to facilitate the formation of the two intramolecular disulfide bonds.
- **Purification:** The crude peptide is purified using reverse-phase high-performance liquid chromatography (RP-HPLC).
- **Characterization:** The final product is characterized by mass spectrometry and amino acid analysis to confirm its identity and purity.



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Orexin A Solid-Phase Peptide Synthesis Workflow

Receptor Binding Assays

Radioligand Binding Assay:

- Membrane Preparation: Cell membranes expressing either OX1R or OX2R are prepared from recombinant cell lines (e.g., CHO or HEK293 cells).
- Incubation: The cell membranes are incubated with a radiolabeled **Orexin A** analog (e.g., [¹²⁵I]-**Orexin A**) in the presence of varying concentrations of unlabeled **Orexin A** or a test compound.
- Separation: The bound and free radioligand are separated by rapid filtration through glass fiber filters.
- Detection: The radioactivity retained on the filters is quantified using a scintillation counter.
- Data Analysis: The data are analyzed to determine the binding affinity (K_i or IC_{50}) of the test compounds.

Functional Cell-Based Assays

Calcium Mobilization Assay:

- Cell Culture: Cells stably expressing OX1R or OX2R are plated in a microplate.
- Dye Loading: The cells are loaded with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).
- Compound Addition: Varying concentrations of **Orexin A** or a test compound are added to the wells.
- Fluorescence Measurement: The change in intracellular calcium concentration is measured in real-time using a fluorescence plate reader (e.g., FLIPR).
- Data Analysis: The data are used to determine the potency (EC_{50}) of the compounds in activating the receptors.

cAMP Assay:

- **Cell Culture:** Cells expressing the orexin receptor of interest are cultured in a microplate.
- **Stimulation:** The cells are treated with forskolin (to stimulate adenylyl cyclase) and varying concentrations of **Orexin A** or a test compound.
- **Lysis and Detection:** The cells are lysed, and the intracellular cAMP levels are measured using a competitive immunoassay or a reporter-based system.
- **Data Analysis:** The results are analyzed to determine the effect of the test compounds on cAMP production, indicating Gi/o or Gs pathway activation.

Conclusion

Orexin A is a pivotal neuropeptide with a well-defined structure and a complex signaling network that governs fundamental physiological functions. A thorough understanding of its molecular characteristics, receptor interactions, and downstream signaling cascades is essential for the rational design and development of novel therapeutics targeting the orexin system for the treatment of sleep disorders, metabolic diseases, and other neurological conditions. The experimental protocols outlined in this guide provide a foundation for the continued investigation of this important neuropeptide and its receptors.

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